

Research on Diisobutyl disulfide as a food additive.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diisobutyl disulfide*

Cat. No.: *B074427*

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Diisobutyl Disulfide: Not an Approved Food Additive

Contrary to the inquiry, **Diisobutyl Disulfide** is not a recognized or approved food additive. Comprehensive research of regulatory databases and scientific literature indicates that this substance is not intended for human consumption and is primarily utilized in industrial applications and for laboratory research.

Researchers, scientists, and drug development professionals should be aware that **Diisobutyl Disulfide** lacks the necessary safety evaluations and approvals from major international regulatory bodies that govern the use of substances in food. Specifically, it is not "Generally Recognized As Safe" (GRAS) by the U.S. Food and Drug Administration (FDA), nor does it have a FEMA (Flavor and Extract Manufacturers Association) number, which would be expected for a substance used for flavoring. Furthermore, it is not listed in the Food Chemicals Codex (FCC) and has not been evaluated by the Joint FAO/WHO Expert Committee on Food Additives (JECFA). One database explicitly states that **diisobutyl disulfide** is "not for flavor use".^[1]

Chemical suppliers market **Diisobutyl Disulfide** for laboratory use and as a chemical intermediate, not for inclusion in food products.^{[2][3]} Its applications are noted in industries such as lubricants and fuels.^[2]

It is crucial to distinguish **Diisobutyl Disulfide** from structurally similar compounds that have been approved for food use. For instance, its isomer, di-sec-butyl disulfide, has undergone safety assessments and has been assigned a JECFA number (1933) and a FEMA number (4578). This highlights the specificity of food additive regulations, where even minor differences in chemical structure necessitate independent and thorough safety evaluations.

Chemical and Physical Properties

For informational purposes, the following table summarizes the key chemical and physical properties of **Diisobutyl Disulfide**.

Property	Value
Chemical Name	2-methyl-1-(2-methylpropyl)disulfanylpropane
Synonyms	Isobutyl Disulfide, Bis(2-methylpropyl) disulfide
CAS Number	1518-72-5
Molecular Formula	C ₈ H ₁₈ S ₂
Molecular Weight	178.35 g/mol
Appearance	Colorless to pale yellow liquid
Odor	Distinctive

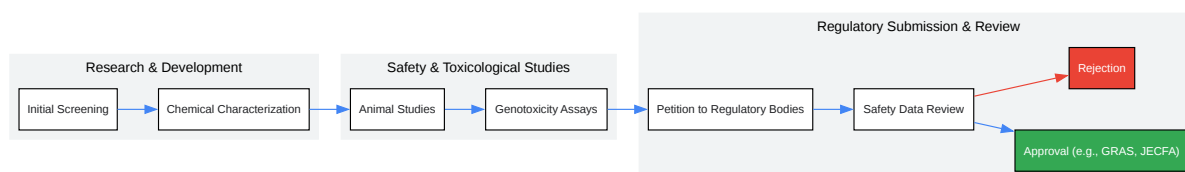
Regulatory Status Summary

The following table summarizes the regulatory status of **Diisobutyl Disulfide** as a food additive.

Regulatory Body / Standard	Status
FDA GRAS	Not listed
FEMA Number	Does not exist
Food Chemicals Codex (FCC)	Not listed ^[1]
JECFA Evaluation	Not evaluated

Logical Relationship: Path to Food Additive Approval

The following diagram illustrates the typical, simplified pathway for a substance to be approved as a food additive, a process that **Diisobutyl Disulfide** has not undergone.



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Simplified Food Additive Approval Workflow

In conclusion, there are no application notes or protocols for the use of **Diisobutyl Disulfide** as a food additive because it is not approved for this purpose. Professionals in research and drug development should rely on officially recognized lists of food additives from regulatory agencies to ensure the safety and legality of any substance intended for human consumption.

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References

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